

Application Notes: Hexane-d14 as an Internal Standard for Environmental Sample Analysis

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Compound of Interest

Compound Name: Hexane-d14

Cat. No.: B166359

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Introduction

In the quantitative analysis of environmental samples, the use of internal standards is crucial for achieving accurate and reliable results. Complex matrices such as soil, water, and air often introduce variability during sample preparation and analysis, leading to potential analyte loss and fluctuations in instrument response. Isotope-labeled internal standards, such as **Hexane-d14**, offer a robust solution to these challenges. By closely mimicking the chemical and physical properties of the target analytes, these standards can effectively compensate for variations in extraction efficiency, sample volume, and instrument sensitivity. **Hexane-d14** is particularly well-suited for the analysis of volatile organic compounds (VOCs) by Gas Chromatography-Mass Spectrometry (GC-MS). Its deuterated nature allows it to be distinguished from the non-labeled native analytes by the mass spectrometer, while ensuring it behaves similarly during the entire analytical process.

Principle of Isotope Dilution

The use of **hexane-d14** as an internal standard is based on the principle of isotope dilution mass spectrometry (IDMS). A known amount of the deuterated standard is added to the sample at the earliest stage of the analytical workflow, typically before any extraction or cleanup steps. It is assumed that any loss of the target analyte during sample processing will be accompanied by a proportional loss of the internal standard. By measuring the ratio of the signal from the native analyte to the signal from the isotopically labeled internal standard, accurate quantification can be achieved, irrespective of sample loss or changes in instrument response.

Applications

Hexane-d14 is a suitable internal standard for a wide range of volatile and semi-volatile organic compounds in various environmental matrices. Its primary application is in methods compliant with the U.S. Environmental Protection Agency (EPA), such as EPA Method 524.2 for purgeable organic compounds in drinking water and EPA Method 8260B for volatile organic compounds in various solid waste matrices.

Commonly analyzed compounds include:

- Benzene, Toluene, Ethylbenzene, and Xylenes (BTEX)
- Chlorinated solvents (e.g., Trichloroethylene, Tetrachloroethylene)
- Fuel oxygenates (e.g., Methyl tert-butyl ether - MTBE)
- Other volatile hydrocarbons

Experimental Protocol: Analysis of Volatile Organic Compounds in Water by Purge and Trap GC-MS (Based on EPA Method 524.2)

This protocol outlines the general procedure for the analysis of VOCs in water samples using **hexane-d14** as an internal standard.

1. Reagents and Standards

- Reagent Water: Organic-free water.
- Methanol: Purge and trap grade.
- **Hexane-d14** Internal Standard Stock Solution: Prepare a stock solution of **hexane-d14** in methanol at a concentration of 25 µg/mL.
- VOC Calibration Stock Solution: A certified reference standard mix of target VOCs in methanol.

- Surrogate Standards Stock Solution: A solution of other deuterated compounds (e.g., toluene-d₈, 4-bromofluorobenzene) in methanol to monitor method performance.
- Hydrochloric Acid (HCl): 1:1 (v/v) solution for sample preservation.

2. Sample Collection and Preservation

- Collect water samples in 40 mL glass vials with PTFE-lined septa.
- Ensure no headspace (air bubbles) is present in the vial.
- Preserve the samples by adding 2-3 drops of 1:1 HCl to lower the pH to <2.
- Store samples at 4°C until analysis.

3. Sample Preparation and Analysis

- Spiking: Allow samples and standards to come to room temperature. Add a known volume (e.g., 5 µL) of the **hexane-d₁₄** internal standard stock solution and the surrogate standard stock solution to each 5 mL sample, blank, and calibration standard. This results in a final concentration of 25 µg/L for each standard.
- Purge and Trap: Place the spiked sample in the purge and trap system. The VOCs are purged from the water sample with an inert gas (e.g., helium) and collected on an adsorbent trap.
- Desorption and GC-MS Analysis: The trap is rapidly heated, and the desorbed VOCs are transferred to the GC-MS system.
 - Gas Chromatograph (GC) Conditions:
 - Column: DB-624 or equivalent capillary column.
 - Injector Temperature: 200°C.
 - Oven Program: Initial temperature of 35°C, hold for 2 minutes, ramp to 180°C at 10°C/min, and hold for 3 minutes.

- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Scan Range: 35-300 amu.
 - Acquisition Mode: Full Scan or Selected Ion Monitoring (SIM).

4. Calibration

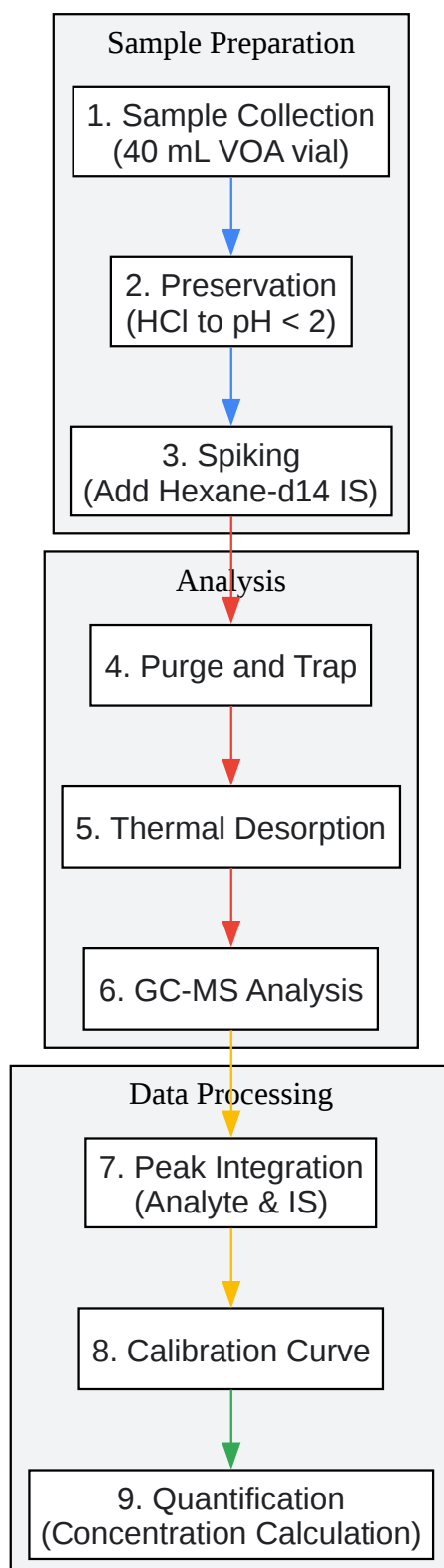
- Prepare a series of calibration standards by adding varying concentrations of the VOC calibration stock solution to reagent water.
- Spike each calibration standard with the **hexane-d14** internal standard and surrogate standards at the same concentration as the samples.
- Analyze the calibration standards and generate a calibration curve by plotting the response factor (ratio of analyte peak area to internal standard peak area) against the analyte concentration.

Quantitative Data

The following table summarizes representative performance data for the analysis of selected VOCs in water using a deuterated internal standard approach, based on EPA method performance criteria.^{[1][2][3]} It is important to note that actual recovery rates and method detection limits (MDLs) are matrix and instrument-dependent and should be determined by the individual laboratory.

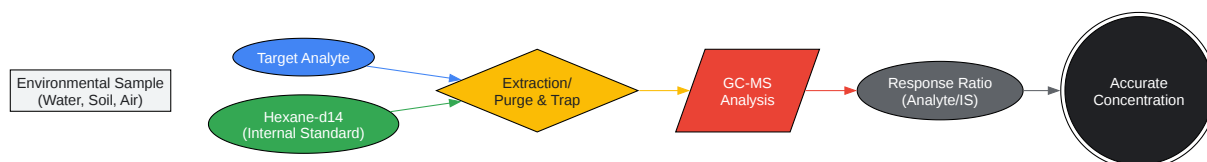
Analyte	Matrix	Typical Recovery (%)	Method Detection Limit (MDL) (µg/L)
Benzene	Water	90-110	0.1 - 0.5
Toluene	Water	92-108	0.1 - 0.5
Ethylbenzene	Water	95-105	0.1 - 0.5
m,p-Xylene	Water	94-106	0.2 - 1.0
o-Xylene	Water	95-105	0.1 - 0.5
Trichloroethylene	Water	88-112	0.1 - 0.5
Tetrachloroethylene	Water	85-115	0.1 - 0.5
Vinyl Chloride	Water	75-125	0.2 - 1.0
Chloroform	Water	90-110	0.1 - 0.5
1,2-Dichloroethane	Water	88-112	0.1 - 0.5

Visualizations



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Caption: Experimental workflow for VOC analysis using **Hexane-d14**.



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Caption: Logical relationship of isotope dilution analysis.

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References

- 1. epa.gov [epa.gov]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. researchgate.net [researchgate.net]
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